

physical properties of rhodinyl acetate (boiling point, density)

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Compound of Interest

Compound Name: Rhodinyl acetate

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Technical Guide: Physical Properties of Rhodinyl Acetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Rhodinyl acetate (CAS No. 141-11-7) is a fatty acyl ester with a characteristic fresh, rose-like odor.^[1] As a key component in the fragrance and flavor industries, a thorough understanding of its physical properties is essential for formulation, quality control, and toxicological assessment. This guide provides a detailed overview of the boiling point and density of **rhodinyl acetate**, including experimental methodologies for their determination.

Core Physical Properties

The boiling point and density are critical physical constants that provide insight into the purity and identity of **rhodinyl acetate**. These properties are influenced by intermolecular forces, molecular weight, and atmospheric pressure.

Data Summary

The following table summarizes the reported boiling point and density of **rhodinyl acetate** from various sources.

Physical Property	Value	Conditions	Source(s)
Boiling Point	237 °C	at 1013.25 hPa (760 mmHg)	[2] [3] [4] [5]
256.40 °C	at 1013.25 hPa (760 mmHg) (estimated)	[6]	
236 °C	(estimated)	[7]	
Density	0.896 g/mL	at 25 °C	[2] [3]
0.894 - 0.904 g/mL	at 25 °C	[6]	
0.895 - 0.905 g/mL	at 20 °C	[6]	
0.895 - 0.908 g/mL	Not specified	[1]	

Experimental Protocols

Accurate determination of physical properties requires standardized experimental procedures. The following sections detail common methodologies for measuring the boiling point and density of liquid organic compounds like **rhodinyl acetate**.

Boiling Point Determination: Capillary Method (Thiele Tube)

This method is a micro-technique for determining the boiling point of a liquid, defined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[\[6\]](#)

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube (e.g., fusion tube)

- Heating mantle or Bunsen burner
- Heat transfer fluid (e.g., mineral oil)
- Rubber band or thread for attachment

Procedure:

- A small quantity (a few milliliters) of **rhodinyl acetate** is placed into the small test tube.[1]
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.[6]
- The test tube is securely attached to a thermometer.[6]
- The entire assembly is then placed into a Thiele tube containing a heat transfer fluid, ensuring the sample is adequately immersed.[6]
- The side arm of the Thiele tube is gently heated, which allows for uniform heating of the fluid via convection.[6]
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon further heating, the vapor pressure of the **rhodinyl acetate** will increase. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.[4]
- At this point, heating is discontinued.
- The temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube is recorded as the boiling point of **rhodinyl acetate**.[6]

Density Determination: Pycnometer or Volumetric Flask Method

Density is defined as the mass of a substance per unit volume.[8] For liquids, this is typically determined by accurately measuring the mass of a known volume.

Apparatus:

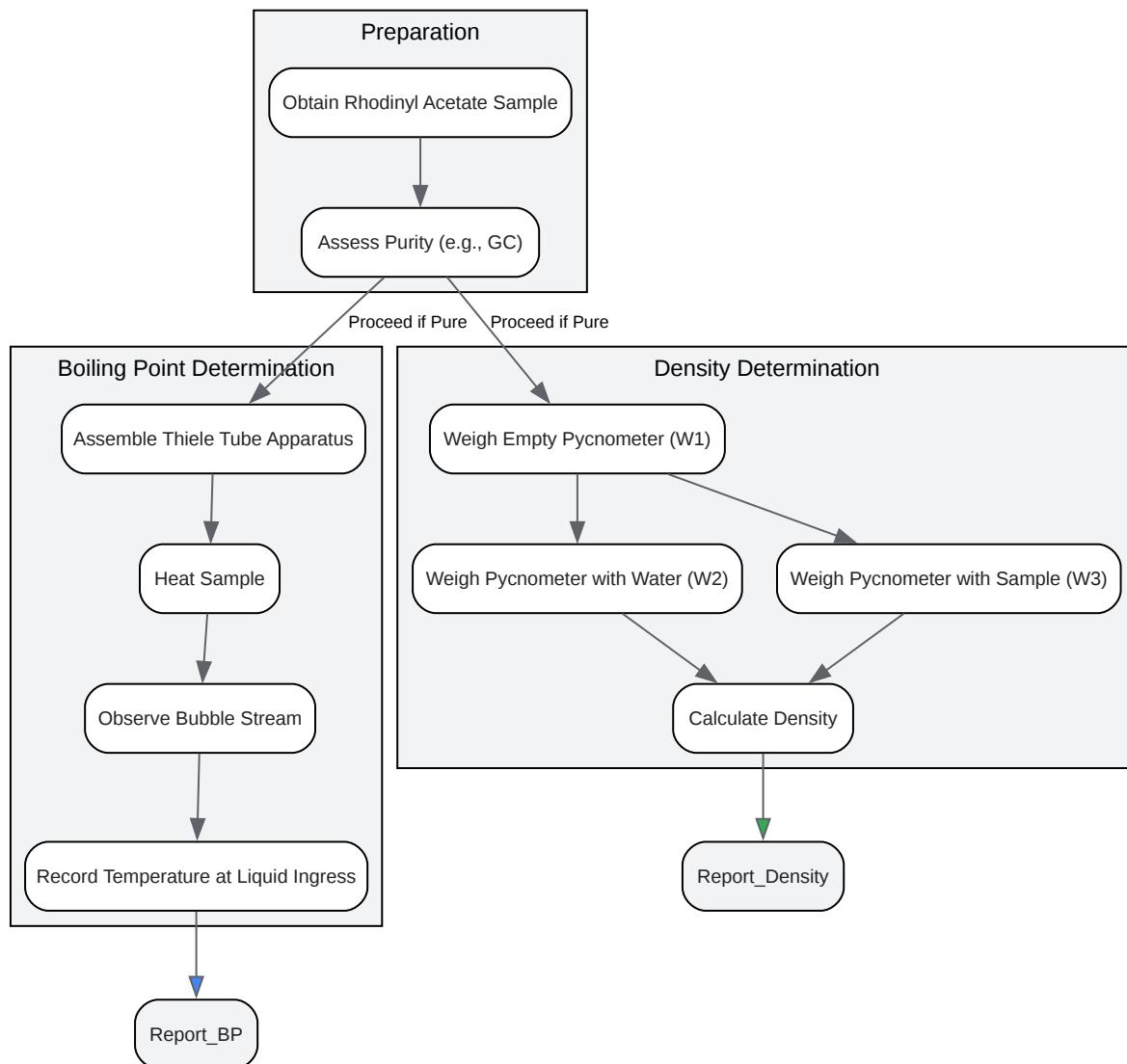
- Pycnometer or a calibrated volumetric flask with a stopper
- Analytical balance (accurate to ± 0.001 g)
- Constant temperature water bath
- Distilled water (for calibration)
- **Rhodinyl acetate** sample

Procedure:

- The empty, clean, and dry pycnometer or volumetric flask is accurately weighed (W1).[\[8\]](#)
- The vessel is then filled with distilled water up to the calibration mark and placed in a constant temperature bath (e.g., 25 °C) to reach thermal equilibrium. The volume is adjusted precisely to the mark.
- The vessel filled with water is weighed again (W2).
- The vessel is emptied, thoroughly dried, and then filled with **rhodinyl acetate** to the calibration mark, again allowing it to reach thermal equilibrium in the water bath.
- The vessel filled with the **rhodinyl acetate** sample is weighed (W3).[\[8\]](#)
- The density of the **rhodinyl acetate** is calculated using the following formula: Density of **Rhodinyl Acetate** = $[(W3 - W1) / (W2 - W1)] * \text{Density of Water at the specified temperature.}$

Logical Workflow

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **rhodinyl acetate**.

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Experimental workflow for determining physical properties.

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